

Application Note: Quantitative Analysis of Columbianadin in Plasma using LC-MS/MS

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Compound of Interest

Compound Name: *Columbianadin*

Cat. No.: *B1669301*

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Introduction

Columbianadin is a bioactive coumarin isolated from the roots of *Angelica pubescens* f. *biserrata*, a plant used in traditional medicine.[1] It has demonstrated various pharmacological activities, including anti-inflammatory, analgesic, and antitumor effects.[2][3] To support pharmacokinetic studies and clinical development of **Columbianadin**, a robust and sensitive bioanalytical method for its quantification in plasma is essential. This application note describes a detailed protocol for the analysis of **Columbianadin** in plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The method is highly sensitive and specific, making it suitable for pharmacokinetic research and therapeutic drug monitoring.[4]

Experimental Protocols

This section details the methodologies for the quantification of **Columbianadin** in plasma, including sample preparation, LC-MS/MS conditions, and method validation.

Materials and Reagents

- **Columbianadin** (Reference Standard)
- Bergapten or Warfarin (Internal Standard - IS)
- Acetonitrile (LC-MS Grade)

- Methanol (LC-MS Grade)
- Ethyl Acetate (Analytical Grade)
- Ammonium Acetate (Analytical Grade)
- Formic Acid (LC-MS Grade)
- Ultrapure Water
- Blank Plasma (rat or human)

Standard Solutions and Quality Control Sample Preparation

- Stock Solutions: Prepare stock solutions of **Columbianadin** and the Internal Standard (IS) in methanol at a concentration of 1.0 mg/mL.[3]
- Working Solutions: Prepare serial dilutions of the **Columbianadin** stock solution with methanol to create working solutions for calibration standards and quality control (QC) samples.
- Calibration Standards: Spike blank plasma with the **Columbianadin** working solutions to achieve final concentrations ranging from 4 to 20,000 ng/mL.[4][5]
- Quality Control (QC) Samples: Prepare QC samples in blank plasma at low, medium, and high concentrations (e.g., 20, 1000, and 10,000 ng/mL).[6]

Plasma Sample Preparation: Liquid-Liquid Extraction

A liquid-liquid extraction procedure is employed to isolate **Columbianadin** from the plasma matrix.[5][6]

- Thaw plasma samples at room temperature.
- To 100 µL of plasma, add 10 µL of the IS working solution (e.g., 100 ng/mL Bergapten).[4][5]
- Add 1000 µL of ethyl acetate and vortex for 1 minute to extract the analyte and IS.[3][5]

- Centrifuge the mixture at 14,000 rpm for 10 minutes.[5]
- Transfer the supernatant (organic layer) to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.[4][5]
- Reconstitute the residue in 100 µL of methanol, vortex for 1 minute, and centrifuge at 14,000 rpm for 10 minutes.[4][5]
- Inject 15 µL of the supernatant into the LC-MS/MS system.[3][5]

LC-MS/MS Instrumentation and Conditions

Liquid Chromatography:

Parameter	Condition
Column	Eclipse plus C18 (4.6 x 100 mm, 1.8 µm) or equivalent[5][6]
Mobile Phase A	1 mmol/L Ammonium Acetate in Water[2][5]
Mobile Phase B	Acetonitrile[2][5]
Gradient	Optimized for separation (e.g., a gradient from 40% to 90% B)[3]
Flow Rate	0.300 mL/min[5][6]
Column Temperature	25°C[3]
Injection Volume	15 µL[3][5]

Mass Spectrometry:

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive[3][5]
Scan Type	Multiple Reaction Monitoring (MRM)[3][5]
MRM Transitions	Columbianadin: m/z 329.3 → 229.3[3][5] Bergapten (IS): m/z 217.2 → 202.2[4][5] Warfarin (IS): m/z 309.2 → 163.2[3]
Source Temperature	350°C[3]
Ion Spray Voltage	5500 V[3]

Data Presentation

The quantitative performance of the method is summarized in the following tables.

Table 1: Method Validation Parameters

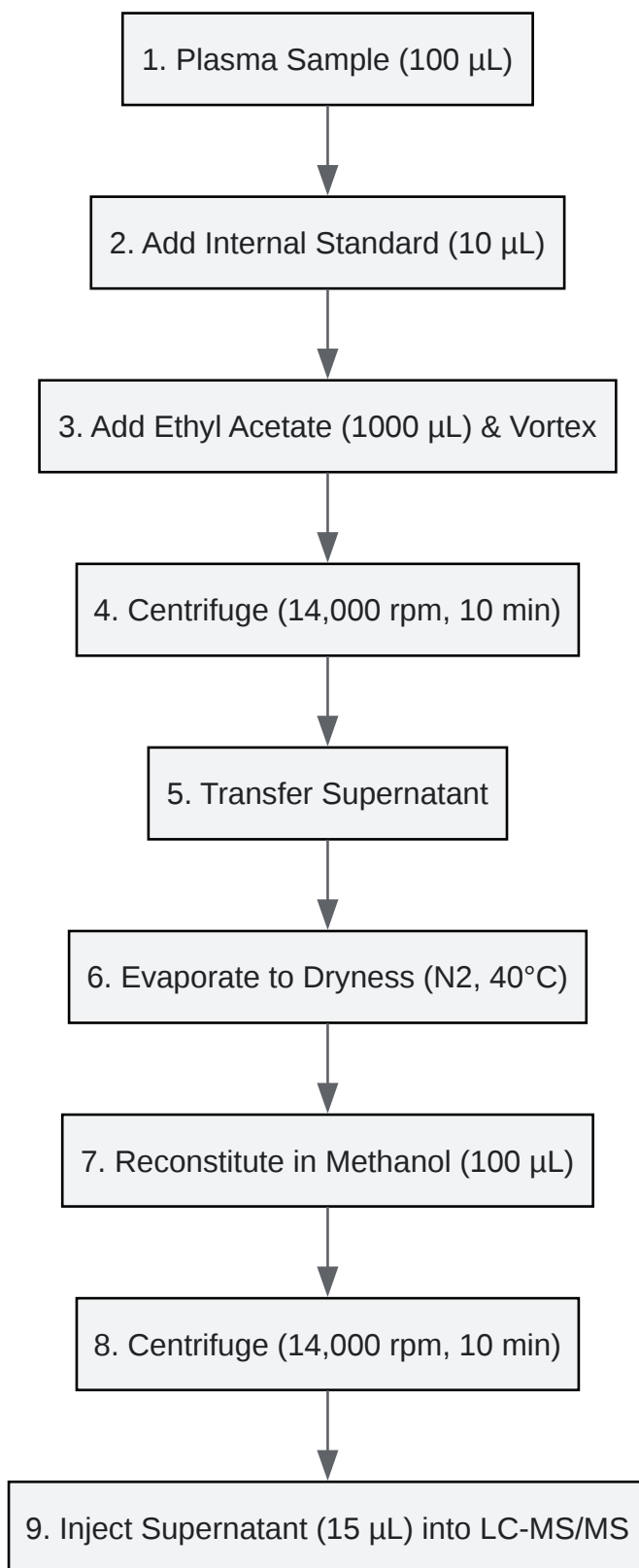
Parameter	Result
Linearity Range	4 - 20,000 ng/mL[4][5]
Correlation Coefficient (r ²)	> 0.996[4][5]
Lower Limit of Quantification (LLOQ)	4 ng/mL[5][6]
Intra-day Precision (%RSD)	4.02 - 7.33%[5]
Inter-day Precision (%RSD)	< 7.73%[6]
Intra-day Accuracy	91.9 - 106%[5][6]
Inter-day Accuracy	91.9 - 106%[6]
Extraction Recovery (Columbianadin)	81.4 - 102%[5][6]
Extraction Recovery (IS)	~94.9%[5][6]
Matrix Effect	85.6 - 99.7%[6]

Table 2: Stability of Columbianadin in Plasma

Stability Condition	Result (Recovery %)
Freeze-Thaw (3 cycles)	97.3 - 102% [6]
Short-Term (Room Temp, 4h)	Stable (within acceptable limits)
Long-Term (-20°C, 2 weeks)	90.0 - 99.2% [6]
Autosampler (24h)	92.6 - 110% [6]

Visualizations

Experimental Workflow for Plasma Sample Preparation



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Caption: Workflow for **Columbianadin** extraction from plasma.

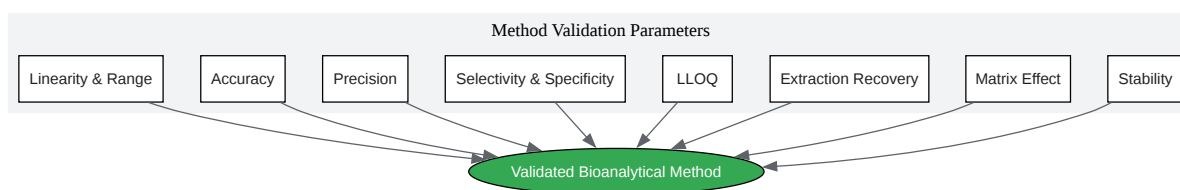
LC-MS/MS Analysis Workflow



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Caption: LC-MS/MS analysis process for **Columbianadin**.

Bioanalytical Method Validation Logic



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Caption: Key parameters for bioanalytical method validation.

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